

Essential Safety and Operational Guidance for Handling Cavosonstat

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal protocols for **Cavosonstat** (also known as N91115), an investigational inhibitor of S-nitrosoglutathione reductase (GSNOR). Adherence to these guidelines is critical to ensure personnel safety and environmental protection.

Hazard Identification and Classification

Cavosonstat is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized below.

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life.
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.[1]

Personal Protective Equipment (PPE)

Due to the identified hazards, the following PPE is mandatory when handling Cavosonstat.



PPE Category	Item	Specification	Rationale
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene	Prevents skin contact.
Eye Protection	Safety glasses with side shields or chemical splash goggles	ANSI Z87.1-compliant	Protects eyes from splashes.
Body Protection	Laboratory coat	Standard	Prevents contamination of personal clothing.
Respiratory Protection	Not generally required for small quantities handled with appropriate engineering controls.	Use a NIOSH- approved respirator with an appropriate cartridge if there is a risk of generating dust or aerosols.	Prevents inhalation of airborne particles.

Operational Plan: Safe Handling of Cavosonstat

This section provides a step-by-step guide for the safe handling of **Cavosonstat** in a laboratory setting.

Engineering Controls

- All work with solid Cavosonstat or concentrated solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- An eyewash station and safety shower must be readily accessible in the work area.

Step-by-Step Handling Procedure

- Preparation:
 - Designate a specific area within a chemical fume hood for handling **Cavosonstat**.



- Assemble all necessary equipment and reagents before starting.
- Ensure the work area is clean and uncluttered.
- Don the required PPE as outlined in Section 2.
- Weighing and Solution Preparation:
 - If working with powdered **Cavosonstat**, carefully weigh the required amount on a tared weigh boat inside the chemical fume hood.
 - To minimize dust generation, handle the powder gently.
 - Prepare solutions by slowly adding the solvent to the powder.
 - Cap containers tightly immediately after use.
- Experimental Use:
 - When transferring solutions, use appropriate tools such as calibrated pipettes to avoid spills.
 - Keep all containers with Cavosonstat clearly labeled and sealed when not in use.
 - Avoid eating, drinking, or applying cosmetics in the laboratory.
- Post-Experiment:
 - Decontaminate all surfaces and equipment that have come into contact with Cavosonstat using an appropriate solvent (e.g., 70% ethanol), followed by a cleaning agent.
 - Dispose of all waste as described in Section 4.
 - Remove PPE in the correct order to avoid cross-contamination and wash hands thoroughly with soap and water.

Disposal Plan



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Due to its high aquatic toxicity, **Cavosonstat** and any materials contaminated with it must be disposed of as hazardous waste.

Solid Waste:

 Collect all solid waste contaminated with Cavosonstat (e.g., weigh boats, pipette tips, gloves) in a dedicated, labeled, and sealed hazardous waste container.

Liquid Waste:

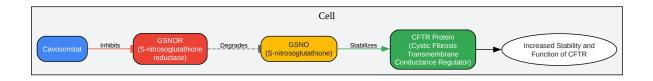
- Collect all liquid waste containing Cavosonstat in a dedicated, labeled, and sealed hazardous waste container.
- Do not dispose of Cavosonstat solutions down the drain.

Disposal Vendor:

- All hazardous waste containing Cavosonstat must be disposed of through a licensed environmental waste management vendor.
- Follow all institutional, local, and national regulations for hazardous waste disposal.
 Incineration is the preferred method of destruction for this compound.

Mechanism of Action and Experimental Workflow

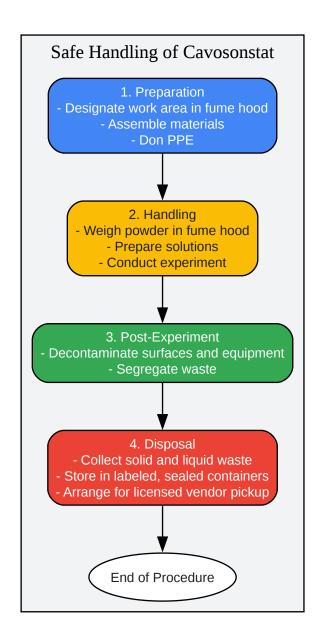
Cavosonstat is an inhibitor of S-nitrosoglutathione reductase (GSNOR). This enzyme is responsible for the breakdown of S-nitrosoglutathione (GSNO), a key signaling molecule. By inhibiting GSNOR, **Cavosonstat** increases the levels of GSNO, which in turn can stabilize the cystic fibrosis transmembrane conductance regulator (CFTR) protein.[2][3]





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Caption: Signaling pathway of Cavosonstat.



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